

Application Note: Handling, Storage, and Protocols for 4-Hydroxycyclohexane-1-carboxamide

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Compound of Interest

Compound Name: 4-Hydroxycyclohexane-1-carboxamide

CAS No.: 19556-97-9

Cat. No.: B2976100

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Executive Summary

4-Hydroxycyclohexane-1-carboxamide (CAS: 116941-10-7) is a functionalized cyclohexane derivative utilized primarily as a metabolic probe and synthetic intermediate in pharmaceutical development. It serves as a key reference standard in Monoamine Oxidase (MAO) inhibition studies and is structurally significant due to its cis/trans isomerism, which drastically affects its biological binding affinity and solubility profile.

This guide provides a rigorous technical framework for the safe handling, solubilization, and long-term storage of this compound. It addresses the critical stability challenges associated with the amide moiety—specifically its susceptibility to hydrolysis under non-neutral pH conditions—and provides validated protocols for preparing stable stock solutions.

Physicochemical Characterization

Before handling, verify the isomeric identity of your lot. The cis and trans isomers exhibit distinct physical properties.

Property	Specification	Notes
Chemical Name	4-Hydroxycyclohexane-1-carboxamide	Verify against CoA; often confused with the acid form (CAS 17419-81-7).
CAS Number	116941-10-7	
Molecular Formula		
Molecular Weight	143.19 g/mol	
Appearance	White to off-white solid powder	Hygroscopic potential.
Solubility (Primary)	DMSO (>50 mM), Methanol (>50 mM)	Preferred solvents for stock preparation.
Solubility (Secondary)	Water (Moderate)	pH dependent; heating may be required for high conc.
pKa (Predicted)	~15 (Amide N-H), ~16 (Alcohol O-H)	Non-ionizable at physiological pH.
Isomerism	cis- and trans- forms	trans- isomer is thermodynamically more stable.

Safety Assessment & Risk Profile

Hazard Classification (GHS):

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Engineering Controls:

- Solid Handling: Must be performed in a certified chemical fume hood or a powder containment balance enclosure to prevent inhalation of fine particulates.
- Static Control: Use anti-static guns or ionizers during weighing, as dry amide powders can be electrostatically charged, leading to dispersal.

Personal Protective Equipment (PPE):

- Gloves: Nitrile (0.11 mm minimum thickness). Breakthrough time >480 min.
- Eye Protection: Chemical safety goggles.
- Respiratory: N95 or P100 respirator if handling open powder outside a fume hood (not recommended).

Storage & Stability Protocol

The primary degradation pathway for **4-Hydroxycyclohexane-1-carboxamide** is amide hydrolysis (releasing ammonia and the corresponding carboxylic acid) and oxidation of the secondary alcohol.

Solid State Storage

- Temperature: Store at -20°C for long-term (>1 month). Short-term storage (days) at 4°C is acceptable.
- Atmosphere: Store under an inert atmosphere (Argon or Nitrogen) if possible.
- Container: Amber glass vials with Teflon-lined screw caps. Parafilm sealing is mandatory to prevent moisture ingress.
- Desiccation: Store within a secondary container (desiccator) containing active silica gel or Drierite.

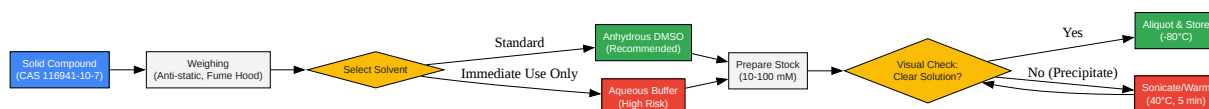
Solution State Storage[2]

- Solvent: Anhydrous DMSO is the gold standard for storage. Avoid storing in water or alcohols for >24 hours.
- Temperature: -80°C is required to halt hydrolysis.
- Freeze/Thaw: Limit to <3 cycles. Aliquot stocks immediately after preparation.

Handling & Solubilization Workflow

Diagram 1: Solubilization Decision Tree

This workflow ensures optimal stability and prevents precipitation during biological assays.



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Caption: Logical workflow for preparing stable stock solutions. DMSO is prioritized to prevent hydrolysis.

Detailed Protocol: Preparation of 10 mM Stock Solution

- Equilibration: Allow the product vial to warm to room temperature before opening to prevent water condensation on the cold solid (hygroscopicity management).
- Weighing: Weigh 1.43 mg of solid into a sterile microcentrifuge tube.
- Dissolution: Add 1.0 mL of anhydrous DMSO (Grade: Molecular Biology or Cell Culture tested).
- Mixing: Vortex for 30 seconds. If particulates remain, sonicate in a water bath at room temperature for 5 minutes.
 - Note: Do not heat above 40°C to avoid thermal degradation.

- Inspection: Solution must be optically clear.
- Aliquot: Dispense into 50 μ L aliquots to avoid freeze-thaw cycles.
- Storage: Flash freeze in liquid nitrogen (optional) and store at -80°C .

Experimental Application Notes

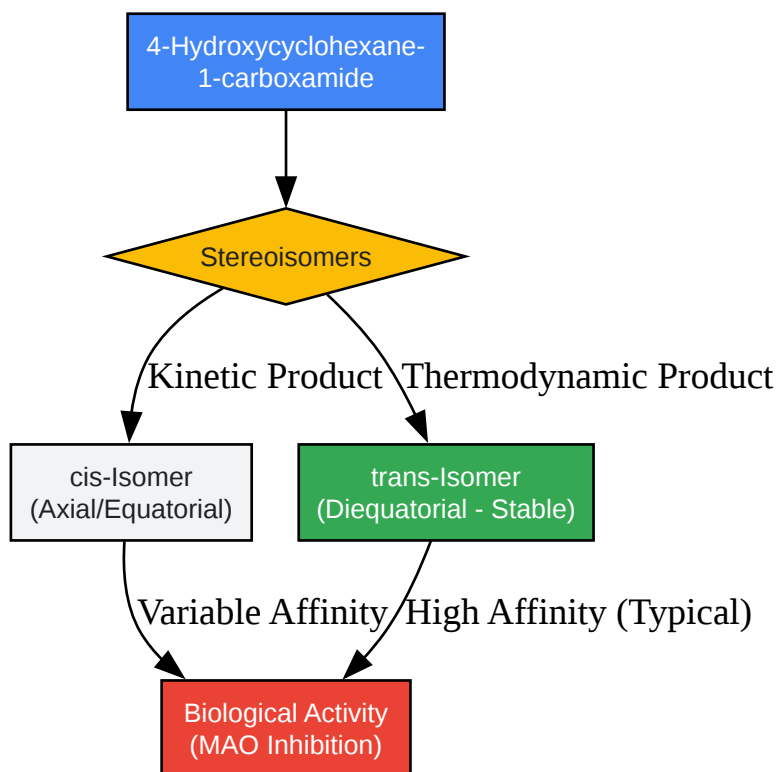
Aqueous Dilution for Biological Assays

When diluting the DMSO stock into aqueous media (PBS, cell culture media):

- Stepwise Dilution: Do not add the stock directly to a large volume of cold media. Predilute the DMSO stock 1:10 in the buffer first, mix, then add to the final volume.
- Precipitation Check: The trans isomer is generally less soluble in water than the cis isomer due to better crystal packing. Watch for "crashing out" at concentrations $>100\text{ }\mu\text{M}$ in aqueous buffer.
- DMSO Limit: Keep final DMSO concentration $<0.5\%$ (v/v) to avoid solvent toxicity in cell assays.

Isomer Logic & Biological Relevance

The spatial orientation of the hydroxyl group relative to the carboxamide is critical for enzyme binding (e.g., MAO inhibition).



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Caption: Stereochemical impact on stability and binding. The trans-isomer is typically the preferred pharmacophore.

Emergency Procedures

- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses if present. Consult a physician immediately.
- Skin Contact: Wash with non-abrasive soap and copious water. If irritation persists (Redness/Edema), seek medical attention.
- Spill Cleanup:
 - Ventilate area.
 - Dampen a paper towel with water (to prevent dust) and wipe up the solid.
 - Clean surface with 70% Ethanol.

- Dispose of waste as "Solid Organic Hazardous Waste".

References

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Sources

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